

Proper Disposal of 5-Bromo-1-butyl-1H-indazole: A Comprehensive Guide

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Compound of Interest

Compound Name: **5-Bromo-1-butyl-1H-indazole**

Cat. No.: **B567018**

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **5-Bromo-1-butyl-1H-indazole**, a compound utilized in advanced scientific research. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Audience: This guide is intended for researchers, scientists, and drug development professionals actively engaged in laboratory settings.

Core Safety and Handling Summary

While some safety data sheets (SDS) for closely related compounds suggest minimal hazards^[1], others indicate that similar bromo-indazole derivatives can cause skin and serious eye irritation, as well as potential respiratory irritation^{[2][3]}. Given this, a cautious approach is warranted. Always handle **5-Bromo-1-butyl-1H-indazole** in a well-ventilated area or under a chemical fume hood.^{[2][3]} Standard personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is mandatory.^[3]

Quantitative Data and Physical Properties

Property	Value	Source
Synonyms	ADB-5'Br-BUTINACA, ADB-5'Br-BINACA, ADB-BUT-5Br-INACA	[1] [4] [5]
Molecular Formula	<chem>C18H25BrN4O2</chem>	[6]
Appearance	Crystalline solid	[5]
Storage Temperature	-20°C	[6]
Solubility	DMF: 5 mg/ml, DMSO: 3 mg/ml, Ethanol: 2 mg/ml	[5]

Experimental Protocol: Disposal of 5-Bromo-1-butyl-1H-indazole

This protocol outlines the step-by-step procedure for the safe disposal of **5-Bromo-1-butyl-1H-indazole** and associated contaminated materials. As a brominated organic compound, it must be treated as hazardous waste and segregated accordingly.[\[2\]](#)

Materials Required

- Designated hazardous waste container for halogenated organic compounds (clearly labeled).
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves.
- Chemical fume hood.
- Waste labels.
- Spill kit for chemical spills.

Step-by-Step Disposal Procedure

- Waste Segregation:

- Critically, do not mix halogenated organic waste with non-halogenated organic waste.[1][4] This separation is crucial for proper disposal and can impact disposal costs.
- Aqueous waste containing dissolved **5-Bromo-1-butyl-1H-indazole** should also be collected as halogenated hazardous waste.

- Preparing the Waste Container:
 - Obtain a designated waste container for halogenated organic compounds. This container must be in good condition and have a secure, tight-fitting lid.[6]
 - The container should be clearly labeled as "Hazardous Waste - Halogenated Organic Compounds" before the first addition of waste.[2][3]
 - List all chemical constituents, including "**5-Bromo-1-butyl-1H-indazole**," on the label.
- Transferring Waste:
 - All operations involving the transfer of this compound to the waste container must be conducted within a certified chemical fume hood to minimize inhalation exposure.
 - Carefully pour liquid waste containing the compound into the designated container, avoiding splashes.
 - For solid waste (e.g., residual compound, contaminated filter paper), place it directly into a designated solid halogenated waste container.
- Disposal of Contaminated Lab Supplies:
 - Any lab supplies that have come into direct contact with **5-Bromo-1-butyl-1H-indazole**, such as gloves, weighing paper, and pipette tips, must be disposed of as solid hazardous waste.[3]
 - Collect these materials in a separate, clearly labeled container for solid halogenated waste.
- Finalizing for Pickup:

- Ensure the waste container is securely sealed to prevent any leaks or evaporation.[\[6\]](#)
- Store the sealed container in a designated satellite accumulation area until it is collected by your institution's Environmental Health and Safety (EHS) department.
- Do not allow the compound or its solutions to enter the sewer system or any water sources.[\[1\]](#)

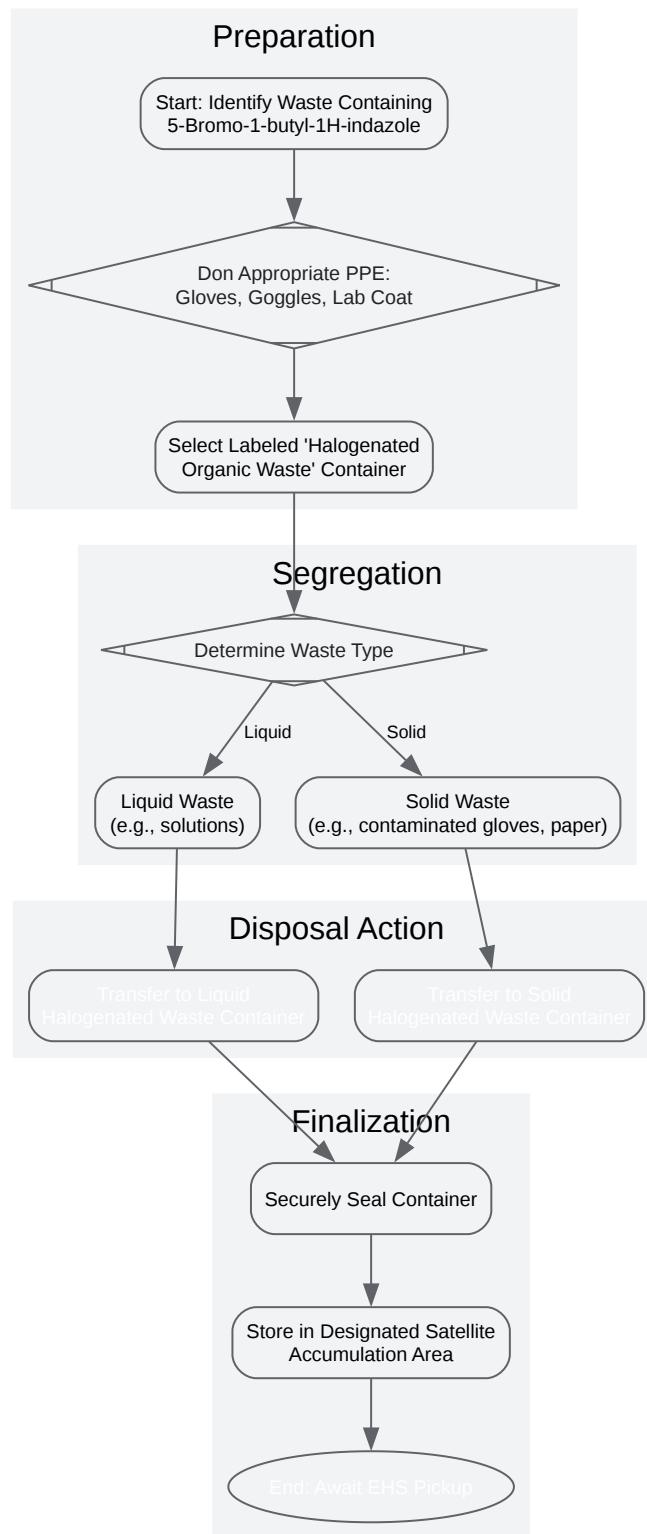
Emergency Procedures for Spills

- In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbed material and place it in the designated halogenated hazardous waste container.
- For larger spills, evacuate the area and follow your institution's emergency spill response protocol.

Visualized Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **5-Bromo-1-butyl-1H-indazole**.

Disposal Workflow for 5-Bromo-1-butyl-1H-indazole

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 5-Bromo-1-butyl-1H-indazole.**

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